

C.I. Disperse Orange 25 molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078697

[Get Quote](#)

Technical Profile of C.I. Disperse Orange 25

For Immediate Release

This technical data sheet provides an overview of the chemical and physical properties of C.I. **Disperse Orange 25**, a monoazo dye utilized in various industrial applications. The information is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Properties

C.I. **Disperse Orange 25** is an organic compound classified as a disperse dye.^[1] Its chemical structure features a single azo group.^[2] The dye is recognized for its application in coloring polyester and its blended fabrics.^{[1][2]}

Identifier	Value
Molecular Formula	C ₁₇ H ₁₇ N ₅ O ₂ ^{[2][3][4][5][6][7]}
Molecular Weight	323.35 g/mol ^{[2][3][7][8]}
CAS Registry Number	31482-56-1 ^{[3][4][8][9]}
Chemical Name	3-[ethyl[4-[2-(4-nitrophenyl)diazenyl]phenyl]amino]-propanenitrile ^[4]

Physicochemical Data

The physical and chemical characteristics of C.I. **Disperse Orange 25** are summarized below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value
Appearance	Orange uniform powder[1][2]
Melting Point	170 °C (decomposes)[1][5][8]
λ_{max}	457 nm[8]
Density	1.19 g/cm ³ [5]
Boiling Point	555.0±45.0 °C (Predicted)[5]
Flash Point	289.5°C[5]

Applications and Research Interest

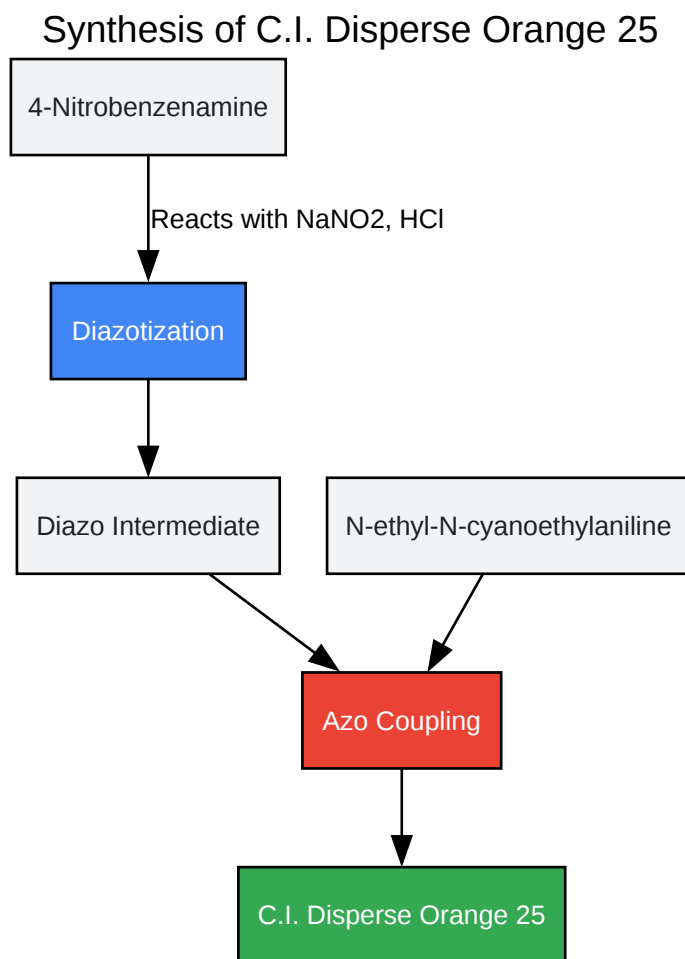
Primarily used in the textile industry for dyeing, C.I. **Disperse Orange 25** has also garnered attention in other scientific fields.[2][10] It is utilized as an optical sensor and fluorescent agent in studies related to the biological treatment of wastewater.[3] Furthermore, its non-ionic, aromatic nature makes it suitable for use in p-type semiconductors and can enhance the photo-thermal properties of electrochemical devices.[1][8] The molecule's stable chemical structure and significant dipole moment have led to its investigation as a non-linear optical (NLO) material.[1][8]

Synthesis Overview

The manufacturing process for C.I. **Disperse Orange 25** involves the diazotization of 4-nitrobenzenamine, which is then coupled with N-ethyl-N-cyanoethylaniline.[1][2][4]

Logical Relationship of Synthesis

The synthesis of C.I. **Disperse Orange 25** follows a standard azo coupling reaction pathway. The key steps are outlined in the diagram below.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of C.I. **Disperse Orange 25**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disperse Orange 25 | 31482-56-1 [chemicalbook.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. C.I. Disperse Orange 25 | 31482-56-1 | FD41405 | Biosynth [biosynth.com]

- 4. echemi.com [echemi.com]
- 5. chembk.com [chembk.com]
- 6. disperse orange 25 - CAS No:31482-56-1 - Transfer/Digital Printing [chinainterdyes.com]
- 7. Disperse orange 25 | C17H17N5O2 | CID 92278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 分散橙 25 Dye content 95 % | Sigma-Aldrich [sigmaaldrich.com]
- 9. disperse orange 25 [stenutz.eu]
- 10. Disperse Orange E-RL / Disperse Orange 25 - Disperse Dye, Fabric Dyeing | Made-in-China.com [m.made-in-china.com]
- To cite this document: BenchChem. [C.I. Disperse Orange 25 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078697#c-i-disperse-orange-25-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com